

# inconsistent results in Eg5-IN-3 cell viability assays

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## Compound of Interest

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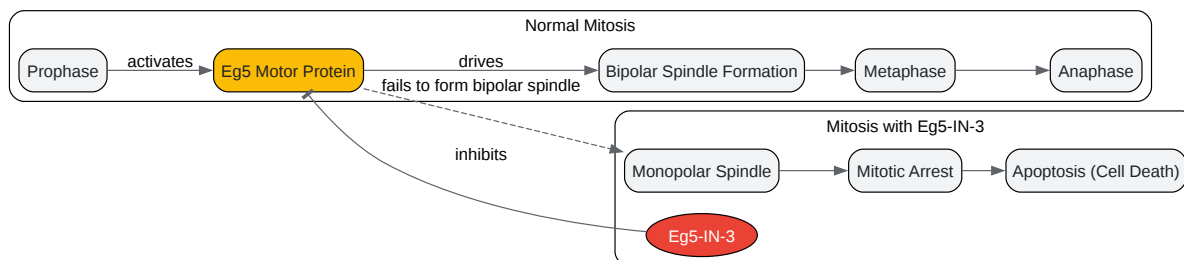
Welcome to the technical support center for **Eg5-IN-3**. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting and resolving common issues encountered during cell viability assays with this Eg5 inhibitor.

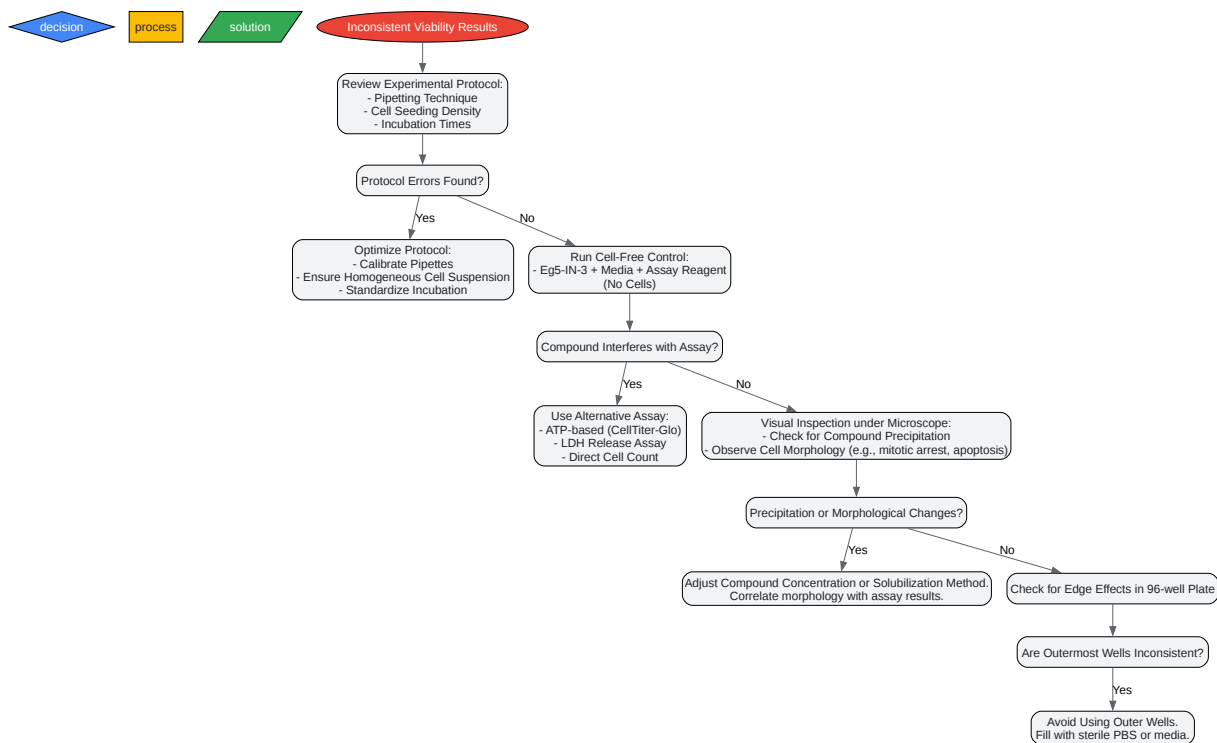
## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for Eg5 inhibitors like **Eg5-IN-3**?

Eg5 is a motor protein from the kinesin family that is essential for cell division (mitosis). It plays a critical role in the formation of the bipolar spindle, a structure necessary for the proper separation of chromosomes into daughter cells. Eg5 inhibitors, such as **Eg5-IN-3**, block the function of this protein. This inhibition prevents the separation of centrosomes, leading to the formation of a "monopolar spindle." Consequently, the cell cycle is arrested in mitosis, which ultimately triggers programmed cell death (apoptosis)[1][2][3][4][5]. Due to their critical role in proliferating cells, Eg5 inhibitors are being investigated as anti-cancer therapeutics[3].

Diagram: Mechanism of Action of Eg5 Inhibitors





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